

Performance analysis of Pigment Violet 2 versus Pigment Violet 23

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pigment Violet 2

Cat. No.: B1143388

[Get Quote](#)

Performance Showdown: Pigment Violet 2 vs. Pigment Violet 23

A Comparative Guide for Researchers and Formulation Scientists

In the vast spectrum of colorants, violet pigments hold a unique position, offering shades from delicate lavender to deep, resonant purple. Among the myriad options, **Pigment Violet 2** and **Pigment Violet 23** are two of the most prominent organic violet pigments utilized across various industries, including coatings, inks, plastics, and textiles. This guide provides a comprehensive performance analysis of these two pigments, offering a side-by-side comparison of their key properties, supported by experimental data and detailed methodologies, to aid researchers, scientists, and drug development professionals in making informed formulation decisions.

At a Glance: Key Performance Differences

While both pigments impart a violet hue, their underlying chemistry and, consequently, their performance characteristics differ significantly. **Pigment Violet 23**, a member of the high-performance dioxazine class, generally exhibits superior fastness properties, making it a preferred choice for applications demanding high durability. In contrast, **Pigment Violet 2**, a triarylcarbonium salt, offers a brilliant reddish-violet shade but with more moderate resistance properties.

Quantitative Performance Analysis

The following tables summarize the key performance indicators for **Pigment Violet 2** and **Pigment Violet 23**, compiled from various industry sources. It is important to note that the exact values can vary depending on the specific grade, particle size, and the medium in which the pigment is dispersed.

Table 1: Lightfastness and Weatherability

Property	Pigment Violet 2	Pigment Violet 23	Test Method
Lightfastness (BWS)	4-6[1][2][3][4]	7-8[5][6][7]	ISO 105-B02
Weatherability	Moderate	Excellent[8]	ASTM D4329, ASTM G154

Table 2: Heat Stability

Property	Pigment Violet 2	Pigment Violet 23	Test Method
Heat Stability (°C)	~160°C[1][2][3][9]	250-280°C[10][11][12]	ISO 787-21

Table 3: Chemical Resistance (Scale 1-5, 5=Excellent)

Property	Pigment Violet 2	Pigment Violet 23	Test Method
Water Resistance	4[6]	5[6][13]	ISO 787-8
Acid Resistance	3-5[1][2][4]	5[6][13]	ISO 787-8
Alkali Resistance	3-5[1][2][4]	5[6][13]	ISO 787-8
Solvent Resistance	Good[14]	Excellent[10][15]	ISO 787-8

Table 4: Coloristic and Physical Properties

Property	Pigment Violet 2	Pigment Violet 23	Test Method
Chemical Class	Triarylcarbonium	Dioxazine	-
Colour Index Name	Pigment Violet 2	Pigment Violet 23	-
Colour Index Number	45175:1	51319	-
Shade	Reddish Violet[2]	Bluish Violet[10]	Visual/Spectrophotometric
Tinting Strength	High	Very High[10][15]	ASTM D387

Experimental Protocols

To ensure accurate and reproducible performance evaluation, standardized testing methodologies are crucial. The following are detailed protocols for the key experiments cited in this guide.

Lightfastness and Weatherability Testing

Objective: To assess the resistance of the pigment to fading or color change upon exposure to light and weathering conditions.

Protocol (based on ISO 105-B02 and ASTM D4329/G154):

- Sample Preparation: Pigment dispersions are prepared in a suitable binder (e.g., acrylic, alkyd) at a standardized concentration. The dispersion is then applied to a uniform substrate (e.g., drawdown card, aluminum panel) to create a consistent film thickness.
- Exposure:
 - Lightfastness (BWS): Samples are exposed to a calibrated artificial light source (e.g., Xenon arc lamp) under controlled conditions of temperature and humidity. A Blue Wool Scale (BWS) is exposed alongside the samples as a reference.
 - Weatherability: Samples are exposed to accelerated weathering conditions in a chamber that simulates sunlight, moisture (rain/dew), and temperature fluctuations.

- **Evaluation:** The color change of the exposed samples is periodically evaluated against an unexposed control using a spectrophotometer or colorimeter (measuring ΔE^*). The lightfastness is rated on the Blue Wool Scale from 1 (very poor) to 8 (excellent), based on the degree of fading compared to the reference scale.

Heat Stability Testing

Objective: To determine the maximum temperature a pigment can withstand without significant color change or degradation.

Protocol (based on ISO 787-21):

- **Sample Preparation:** The pigment is incorporated into a plastic resin (e.g., HDPE, PVC) at a specified concentration using a two-roll mill or an extruder.
- **Molding:** The pigmented plastic is then injection molded into standard plaques.
- **Heating:** The plaques are placed in a calibrated oven at a series of increasing temperatures for a specified duration (e.g., 10 minutes).
- **Evaluation:** After cooling, the color of the heated plaques is compared to a control plaque that was not heated. The heat stability is reported as the highest temperature at which no significant color change (typically $\Delta E^* < 3$) is observed.

Chemical Resistance Testing

Objective: To evaluate the pigment's resistance to various chemicals.

Protocol (based on ISO 787-8):

- **Sample Preparation:** A cured coating or plastic containing the pigment is prepared.
- **Spot Test:** A drop of the test chemical (e.g., 5% HCl, 5% NaOH, various solvents) is placed on the surface of the sample and covered with a watch glass to prevent evaporation.
- **Exposure:** The chemical is left in contact with the sample for a specified period (e.g., 24 hours).

- **Evaluation:** After the exposure period, the chemical is removed, and the sample is inspected for any signs of discoloration, bleeding, or other changes. The resistance is rated on a scale of 1 to 5, where 5 indicates no change.

Tinting Strength Measurement

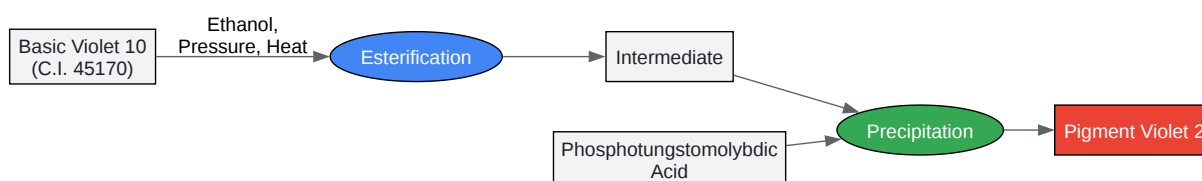
Objective: To determine the ability of a colored pigment to impart color to a white base.

Protocol (based on ASTM D387):

- **Sample Preparation:** A standard white paste (e.g., titanium dioxide in a binder) is prepared. A specific amount of the violet pigment is then thoroughly mixed into a known amount of the white paste to create a tint.
- **Drawdown:** A drawdown of the tinted paste is made on a white card alongside a drawdown of a standard pigment of the same type.
- **Evaluation:** The color intensity of the sample is compared visually and/or instrumentally (using a spectrophotometer) to the standard. The tinting strength is expressed as a percentage relative to the standard.

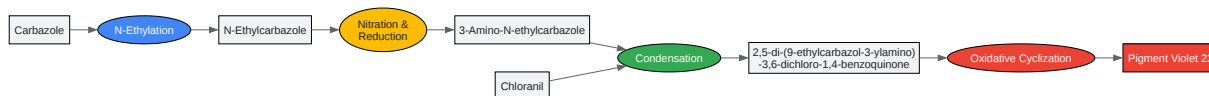
Chemical Synthesis Pathways

The chemical structure of a pigment is fundamental to its performance. The following diagrams illustrate the generalized synthesis pathways for **Pigment Violet 2** and **Pigment Violet 23**.



[Click to download full resolution via product page](#)

Caption: Generalized synthesis of **Pigment Violet 2**.



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of **Pigment Violet 23**.^{[15][16]}

Application Suitability

The choice between **Pigment Violet 2** and **Pigment Violet 23** is ultimately dictated by the performance requirements of the end application.

Pigment Violet 2 is typically recommended for:

- Printing inks (offset, gravure, flexo) where high color strength is valued.^[5]
- Coloring of paper and cultural and educational supplies.^[5]
- Applications where cost is a primary driver and exceptional fastness is not required.

Pigment Violet 23 is the preferred choice for:

- Automotive and industrial coatings requiring excellent lightfastness and weatherability.^{[10][17]}
- Plastics and masterbatches that undergo high-temperature processing.^{[10][11]}
- High-end printing inks and textile printing where durability is paramount.^{[7][8]}
- Any application where long-term color stability and resistance to harsh environments are critical.^[15]

Conclusion

Pigment Violet 23 stands out as a high-performance pigment with superior lightfastness, heat stability, and chemical resistance, making it suitable for a wide range of demanding applications. Its robust nature, however, comes at a higher cost compared to **Pigment Violet 2**.

Pigment Violet 2, while not as durable, offers a vibrant, reddish-violet shade with good tinting strength, making it a cost-effective option for applications with less stringent performance requirements.


For researchers and formulators, a thorough understanding of these performance trade-offs is essential for selecting the optimal violet pigment that meets both the technical and economic targets of their specific product development needs. It is always recommended to conduct in-house testing of pigment performance within the specific formulation to ensure compatibility and desired results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ispigment.com [ispigment.com]
- 2. nbinnno.com [nbinnno.com]
- 3. EP0036966B1 - Process for the preparation of a violet pigment - Google Patents [patents.google.com]
- 4. Biosynthesis of Violacein, Structure and Function of L-Tryptophan Oxidase VioA from Chromobacterium violaceum - PMC [pmc.ncbi.nlm.nih.gov]
- 5. News - PIGMENT VIOLET 23  Introduction and Application [precisechem.com]
- 6. epsilonpigments.com [epsilonpigments.com]
- 7. vichem.vn [vichem.vn]
- 8. PV23 [crenovo.com]
- 9. marketreportanalytics.com [marketreportanalytics.com]
- 10. zeyachem.net [zeyachem.net]

- 11. nbinnno.com [nbinnno.com]
- 12. additivesforpolymer.com [additivesforpolymer.com]
- 13. wpachem.com [wpachem.com]
- 14. colourfullife.lboro.ac.uk [colourfullife.lboro.ac.uk]
- 15. Pigment violet 23 - PIGMENTS VIOLET 23 MANUFACTURER AND SUPPLIERS [navpadpigments.weebly.com]
- 16. Pigment violet 23 - Wikipedia [en.wikipedia.org]
- 17. DuraPrint®S6023-1R Pigment Violet 23 | Fineland Chem [finelandchem.com]
- To cite this document: BenchChem. [Performance analysis of Pigment Violet 2 versus Pigment Violet 23]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143388#performance-analysis-of-pigment-violet-2-versus-pigment-violet-23]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com